

Application Note: Chromatographic Separation and Quantification of Cefazolin and its Labeled Standard

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Compound of Interest

Compound Name: Cefazolin-13C2,15N

Cat. No.: B1514398

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This document provides detailed protocols for the chromatographic separation and quantification of Cefazolin and its stable isotope-labeled internal standard (IS). The methods described are applicable for the analysis of Cefazolin in various biological matrices, catering to researchers, scientists, and professionals in drug development and clinical pharmacokinetics.

Introduction

Cefazolin is a first-generation cephalosporin antibiotic widely used for surgical prophylaxis to prevent infections.^{[1][2]} Accurate quantification of Cefazolin in biological samples is crucial for pharmacokinetic studies, therapeutic drug monitoring, and ensuring clinical efficacy.^{[2][3]} The use of a stable isotope-labeled internal standard, such as **Cefazolin-13C2,15N**, is the gold standard for quantitative analysis by mass spectrometry, as it mimics the chemical and physical properties of the analyte, correcting for variations in sample preparation and instrument response.^{[4][5]}

This application note details two primary analytical approaches: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Experimental Protocols

A simple and robust protein precipitation method is commonly used for preparing plasma and other biological samples for Cefazolin analysis.[1][2][6]

Materials:

- Biological sample (e.g., human plasma, adipose tissue homogenate)[1][4]
- Precipitating agent: Acetonitrile (ACN), ice-cold[1]
- Internal Standard (IS) working solution (e.g., **Cefazolin-13C2,15N** or Cloxacillin)[4]
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge (capable of 13,000-15,700 x g and refrigeration)[1][4]

Protocol:

- Pipette a known volume of the sample (e.g., 50 μ L of adipose tissue homogenate) into a microcentrifuge tube.[4]
- Add the internal standard working solution.[4]
- Add the precipitating agent. A common ratio is adding 1 mL of cold acetonitrile to the sample. [1] For adipose tissue, 400 μ L of 0.5% formic acid in ACN can be used.[4]
- Vortex the mixture vigorously for approximately 1 minute.[1]
- Centrifuge the tubes at high speed (e.g., 13,000 rpm or 15,700 x g) for 5 minutes at 2-8 °C. [1][4]
- Carefully transfer the resulting supernatant to a clean HPLC vial for analysis.[4]
- Inject a small volume (e.g., 2 μ L) into the chromatographic system.[4]

This method is suitable for the quantification of Cefazolin in pharmaceutical dosage forms and can be adapted for biological samples where high sensitivity is not required.

Chromatographic Conditions:

Parameter	Condition
HPLC System	Waters 1525 binary pump, Rheodyne Breeze 7725i manual injector, Waters 2487 UV detector[7]
Column	Agilent™ Zorbax Eclipse Plus C18 (250 x 4.6 mm, 5 µm)[7][8]
Mobile Phase	Isocratic elution with purified water and acetonitrile (60:40 v/v), pH adjusted to 8 with triethylamine.[7][9]
Flow Rate	0.5 mL/min[7][9]
Injection Volume	10 µL[7][9]
Detection	UV at 270 nm[7][9]

| Run Time | A retention time of approximately 3.6 minutes for Cefazolin is expected under these conditions.[8][9] |

LC-MS/MS offers high sensitivity and selectivity, making it the preferred method for analyzing Cefazolin in complex biological matrices at low concentrations.[1][2]

Chromatographic and Mass Spectrometric Conditions:

Parameter	Condition
LC System	Prelude SPLC system or equivalent[3]
Column	Synergi Fusion-RP or Phenomenex Gemini C18 (150 x 4.6 mm, 5 µm)[1][4]
Mobile Phase A	5 mM ammonium formate and 0.1% formic acid in water[4][6]
Mobile Phase B	0.1% formic acid in acetonitrile (ACN)[4][6]
Elution	Gradient elution program[4][6]
Flow Rate	0.3 mL/min[4][6]
Mass Spectrometer	TSQ triple quadrupole Vantage mass spectrometer or equivalent[3]
Ionization Mode	Positive Electrospray Ionization (ESI+)[1][4][6]
Analysis Mode	Multiple Reaction Monitoring (MRM)[1][6]

| Internal Standard | **Cefazolin-13C2,15N** is the preferred IS.[4][5] However, due to potential cross-signal contributions, a structural analog like Cloxacillin has also been successfully used. [3][4][6] |

Data and Performance Characteristics

The following tables summarize the quantitative performance of a validated LC-MS/MS method for Cefazolin analysis in human plasma and adipose tissue.

Table 1: LC-MS/MS Method Performance in Human Plasma[1][2]

Parameter	Value
Linearity Range	0.25 - 300 µg/mL
Lower Limit of Quantification (LLOQ)	0.25 µg/mL
Intra-day Precision	1.9% to 14.2%
Inter-day Precision	1.9% to 14.2%
Accuracy (Quality Controls)	≤ 114.3%

| Accuracy (LLOQ) | ≤ 118.2% |

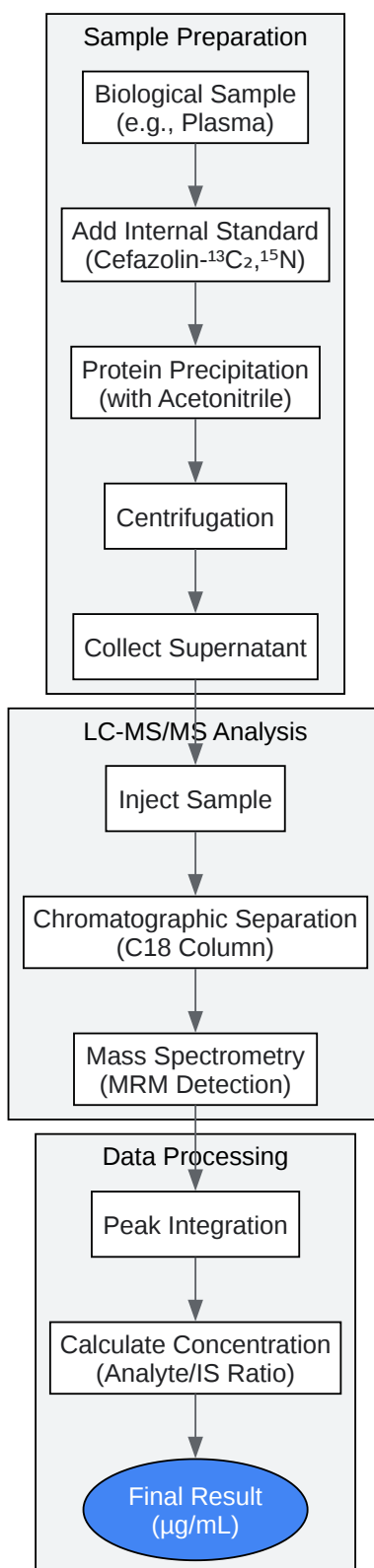
Table 2: LC-MS/MS Method Performance in Adipose Tissue Homogenate^[4]

Parameter	Value
Linearity Range	0.05 - 50 µg/mL
Lower Limit of Quantification (LLOQ)	0.05 µg/mL
Precision (CV)	< 4.5%

| Accuracy | 93.1% - 100.4% |

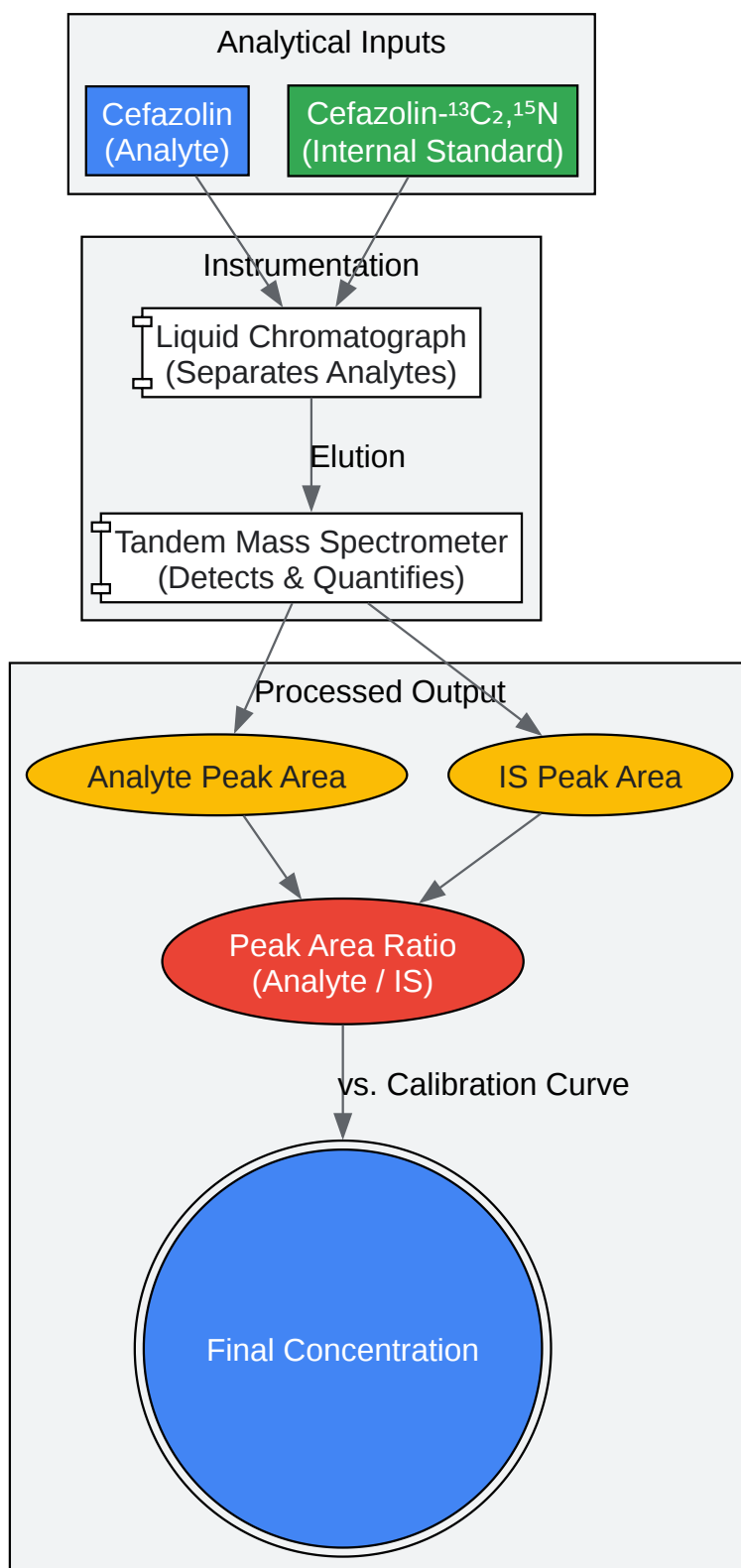
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the components in the LC-MS/MS analysis.



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Caption: Experimental workflow for Cefazolin analysis.



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Caption: Logical relationship of analytical components.

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